

Application Note: High-Purity 2,5-Difluoro-4-nitrophenol via Recrystallization

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Compound of Interest

Compound Name: **2,5-Difluoro-4-nitrophenol**

Cat. No.: **B051165**

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Abstract

This application note provides a detailed protocol for the purification of **2,5-Difluoro-4-nitrophenol** by recrystallization. This method is designed to enhance the purity of the compound, which is crucial for its application in research, particularly in the synthesis of pharmaceutical intermediates and other fine chemicals. The protocol outlines a systematic approach to solvent selection, dissolution, crystal formation, and isolation, yielding a product of high purity.

Introduction

2,5-Difluoro-4-nitrophenol is a key building block in organic synthesis, valued for its specific reactivity conferred by the fluorine and nitro functional groups. The purity of this compound is paramount for the successful synthesis of downstream products and for ensuring the reliability and reproducibility of experimental results. Recrystallization is a robust and widely adopted technique for the purification of solid organic compounds. The principle of this method leverages the differences in solubility between the target compound and impurities in a chosen solvent at varying temperatures. By carefully selecting a solvent in which **2,5-Difluoro-4-nitrophenol** exhibits high solubility at elevated temperatures and low solubility at lower temperatures, a significant increase in purity can be achieved.

Data Presentation

While specific quantitative solubility data for **2,5-Difluoro-4-nitrophenol** is not extensively published, the following table outlines the expected solubility characteristics and target outcomes for a successful recrystallization process. These values are based on the general principles of recrystallization for nitrophenols and fluorinated aromatic compounds.

Parameter	Objective	Target Value/Observation	Notes
Solvent Selection			
Solubility at elevated temperature	High	Complete dissolution of the crude solid.	A solvent that readily dissolves the compound near its boiling point is ideal.
Solubility at low temperature	Low	Maximum precipitation of the pure compound.	This ensures a high recovery yield.
Process Parameters			
Initial Purity (Crude)	Baseline	>90%	Purity can be assessed by techniques such as HPLC or melting point analysis.
Final Purity (Recrystallized)	High	>99%	A significant increase in purity is the primary goal.
Recovery Yield	High	80-95%	Yield is dependent on the solubility profile and careful execution of the protocol.
Melting Point	Sharp & Elevated	Consistent with literature values for the pure compound.	A narrow melting point range indicates high purity.

Experimental Protocol

This protocol provides a generalized yet detailed methodology for the recrystallization of **2,5-Difluoro-4-nitrophenol**. Researchers should consider small-scale trials to optimize the solvent system and conditions for their specific sample.

Materials:

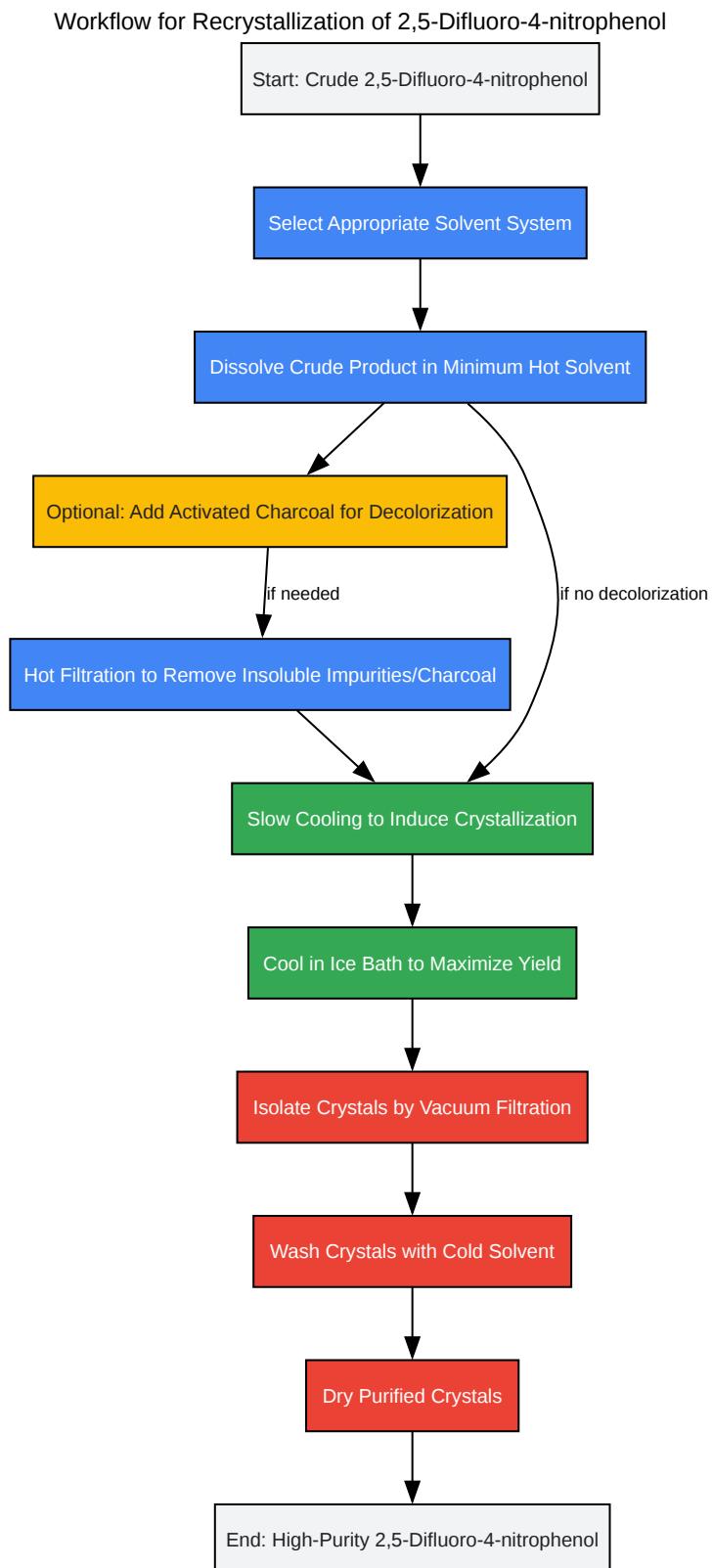
- Crude **2,5-Difluoro-4-nitrophenol**
- Recrystallization Solvent (e.g., Ethanol, Isopropanol, or an Ethanol/Water mixture)
- Deionized Water
- Activated Charcoal (optional, for removal of colored impurities)
- Standard laboratory glassware (Erlenmeyer flasks, beakers, graduated cylinders)
- Heating mantle or hot plate with magnetic stirrer
- Buchner funnel and flask
- Filter paper
- Spatula and glass stirring rod
- Ice bath

Procedure:

- Solvent Selection: Based on preliminary tests, select a suitable solvent or solvent system. A good starting point is ethanol or an ethanol/water mixture. The ideal solvent will dissolve the crude **2,5-Difluoro-4-nitrophenol** when hot but not at room temperature.
- Dissolution:
 - Place the crude **2,5-Difluoro-4-nitrophenol** in an Erlenmeyer flask.
 - Add a minimal amount of the selected solvent to the flask.

- Gently heat the mixture on a hot plate or in a heating mantle while stirring continuously.
- Continue to add small portions of the hot solvent until the solid has completely dissolved. Avoid adding an excess of solvent to ensure a good recovery yield.
- Decolorization (Optional):
 - If the solution is colored due to impurities, remove it from the heat and allow it to cool slightly.
 - Add a small amount of activated charcoal to the solution.
 - Reheat the solution to boiling for a few minutes.
 - Perform a hot filtration using a pre-heated funnel and fluted filter paper to remove the charcoal.
- Crystallization:
 - Allow the hot, saturated solution to cool slowly to room temperature on a heat-resistant surface. Slow cooling is crucial for the formation of large, pure crystals.
 - Once the solution has reached room temperature and crystal formation appears to have ceased, place the flask in an ice bath for at least 30 minutes to maximize the precipitation of the product.
- Isolation and Washing:
 - Collect the crystals by vacuum filtration using a Buchner funnel.
 - Wash the collected crystals with a small amount of ice-cold solvent to remove any remaining soluble impurities.
- Drying:
 - Dry the purified crystals in a vacuum oven at a temperature well below the compound's melting point until a constant weight is achieved.

Logical Workflow



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Caption: Recrystallization workflow for **2,5-Difluoro-4-nitrophenol**.

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